

Identification of the Chemical Formula C15H26O7Tm: A Technical Whitepaper

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Compound of Interest

Compound Name: C15H26O7Tm

Cat. No.: B15146197

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Extensive searches of chemical databases and scientific literature did not yield a definitive identification for a compound with the precise molecular formula **C15H26O7Tm**. The information presented herein is based on the general principles of thulium coordination chemistry and represents a technical guide for a plausible, albeit hypothetical, compound fitting this formula. The proposed structure is that of a Thulium(III) complex with a multidentate organic ligand.

Introduction to Thulium and Its Coordination Complexes

Thulium (Tm) is a rare-earth element belonging to the lanthanide series. It predominantly exists in the +3 oxidation state (Tm³⁺) in its compounds. Thulium(III) complexes have garnered significant interest due to their unique luminescent and magnetic properties. These characteristics make them valuable in various advanced applications, including:

- **Medical Imaging:** As contrast agents in Magnetic Resonance Imaging (MRI) and in luminescent bio-imaging.
- **Laser Technology:** Thulium-doped materials are used in solid-state lasers.
- **Catalysis:** As catalysts in various organic reactions.

The properties and utility of a thulium complex are largely dictated by the nature of the organic ligand to which the Tm^{3+} ion is coordinated. The ligand's structure influences the complex's stability, solubility, luminescence, and biological activity.

Proposed Identity of **C15H26O7Tm**

Given the chemical formula, **C15H26O7Tm** is most likely a coordination complex consisting of a central Thulium(III) ion and an organic ligand with the formula $[\text{C15H23O7}]^{3-}$. The charge of the ligand would balance the +3 charge of the thulium ion, resulting in a neutral complex. The high number of oxygen atoms suggests that the ligand is a poly-oxygenated organic molecule, likely featuring multiple carboxylate and/or hydroxyl groups that can chelate the thulium ion. The C15 backbone could be an aliphatic chain or a macrocyclic structure, possibly a derivative of a known chelating agent functionalized to achieve this specific atomic count.

Physicochemical and Spectroscopic Data

The following table summarizes hypothetical quantitative data for a representative **C15H26O7Tm** complex, herein referred to as Tm-L. These values are typical for lanthanide complexes with polycarboxylate ligands.

Property	Hypothetical Value	Method of Determination
Molecular Weight	529.3 g/mol	Mass Spectrometry (e.g., ESI-MS)
Appearance	White to pale-green solid	Visual Inspection
Solubility	Soluble in water, DMSO, methanol	Solubility Assays
Log K (Stability Constant)	18 - 22	Potentiometric Titration
Luminescence Emission Maxima	~450 nm, ~475 nm, ~650 nm, ~800 nm (in aqueous solution)	Photoluminescence Spectroscopy
Luminescence Lifetime (τ)	1 - 10 μ s (in H ₂ O), 100 - 500 μ s (in D ₂ O)	Time-Resolved Luminescence Spectroscopy
Quantum Yield (Φ)	0.1 - 1%	Integrating Sphere Measurement
Relaxivity (r_1)	3 - 6 mM ⁻¹ s ⁻¹ (as a potential MRI contrast agent)	Nuclear Magnetic Resonance Relaxometry

Experimental Protocols

Synthesis of the Thulium Complex (Tm-L)

This protocol describes a general method for the synthesis of a thulium complex with a polycarboxylate ligand (L).

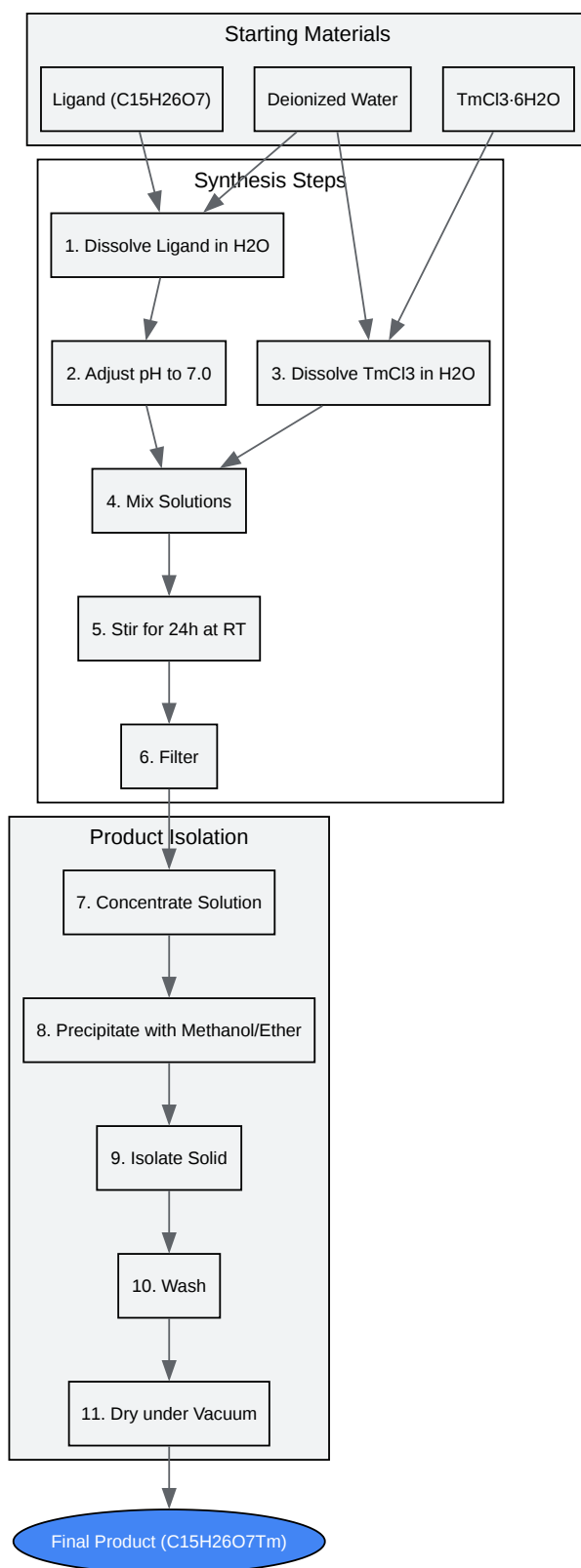
Materials:

- Ligand [C₁₅H₂₆O₇] (e.g., as a tri-sodium salt or free acid)
- Thulium(III) chloride hexahydrate (TmCl₃·6H₂O)
- Deionized water
- Sodium hydroxide (NaOH) or hydrochloric acid (HCl) for pH adjustment

- Methanol
- Diethyl ether

Procedure:

- Dissolve the ligand (1.0 mmol) in deionized water (50 mL).
- Adjust the pH of the ligand solution to ~7.0 using 0.1 M NaOH or 0.1 M HCl.
- In a separate flask, dissolve $\text{TmCl}_3 \cdot 6\text{H}_2\text{O}$ (1.0 mmol) in deionized water (20 mL).
- Slowly add the TmCl_3 solution to the stirring ligand solution at room temperature.
- Monitor the pH of the reaction mixture and maintain it at 6.5-7.0 by the dropwise addition of 0.1 M NaOH.
- Stir the reaction mixture at room temperature for 24 hours.
- Remove any insoluble impurities by filtration through a 0.22 μm syringe filter.
- Reduce the volume of the filtrate under reduced pressure to approximately 10 mL.
- Precipitate the crude product by the slow addition of methanol (50 mL) followed by diethyl ether (50 mL).
- Isolate the solid product by centrifugation or filtration.
- Wash the product with methanol and diethyl ether.
- Dry the final product under vacuum to yield the Tm-L complex.



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Caption: Workflow for the synthesis of a hypothetical Tm-L complex.

Characterization of the Thulium Complex (Tm-L)

1. Mass Spectrometry:

- Method: Electrospray Ionization Mass Spectrometry (ESI-MS).
- Protocol: Prepare a 1 mg/mL solution of Tm-L in a 50:50 mixture of water and methanol. Infuse the solution into the mass spectrometer.
- Expected Result: A major peak corresponding to the molecular ion $[\text{C}_{15}\text{H}_{23}\text{O}_7\text{Tm} + \text{H}]^+$ or $[\text{C}_{15}\text{H}_{23}\text{O}_7\text{Tm} + \text{Na}]^+$.

2. NMR Spectroscopy:

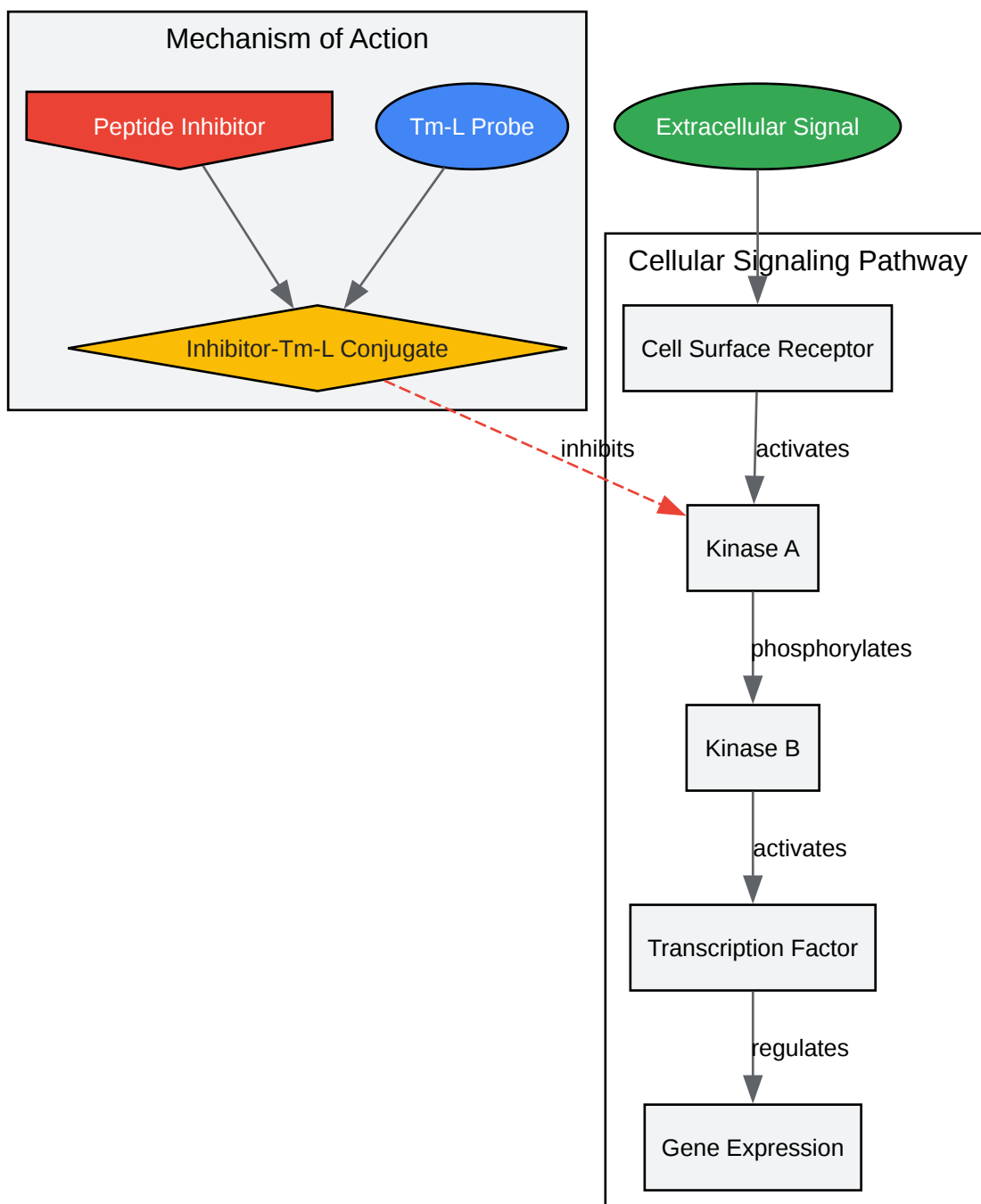
- Method: ^1H NMR Spectroscopy. Due to the paramagnetism of Tm^{3+} , spectra will show broad and shifted peaks.
- Protocol: Dissolve 5-10 mg of Tm-L in D_2O . Acquire the ^1H NMR spectrum.
- Expected Result: The absence of sharp peaks corresponding to the free ligand and the appearance of a new set of broad, paramagnetically shifted resonances, confirming complexation.

3. Photoluminescence Spectroscopy:

- Method: Steady-state and time-resolved luminescence spectroscopy.
- Protocol: Prepare a solution of Tm-L in both H_2O and D_2O . Excite the sample at a wavelength corresponding to the ligand's absorption (if applicable) or directly into a Tm^{3+} absorption band. Record the emission spectrum and measure the luminescence lifetime.
- Expected Result: Characteristic sharp emission bands of Tm^{3+} . A longer lifetime in D_2O compared to H_2O indicates the presence of coordinated water molecules that quench the luminescence.

Hypothetical Application in Drug Development: Targeting a Kinase Pathway

Thulium complexes can be conjugated to biomolecules to act as luminescent probes for studying biological processes. The following diagram illustrates a hypothetical scenario where Tm-L, conjugated to a peptide inhibitor, is used to visualize the inhibition of a cellular signaling pathway.



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Caption: Hypothetical inhibition of a kinase pathway by a Tm-L probe.

In this model, the Tm-L complex serves as a tag that allows for the visualization of the inhibitor's localization and its binding to the target kinase, potentially through luminescence imaging techniques.

Conclusion

While the specific compound **C15H26O7Tm** remains unidentified in current scientific literature, this guide provides a comprehensive framework for its likely nature as a Thulium(III) coordination complex. The presented data, protocols, and diagrams are representative of the type of information required by researchers and drug development professionals working with such novel lanthanide-based compounds. Further empirical research would be necessary to elucidate the exact structure and properties of this specific molecule.

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